

Proper Disposal of 2-Cyanoethyltrimethylsilane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Cyanoethyltrimethylsilane

Cat. No.: B093657

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Disclaimer: This document provides general guidance on the proper disposal of **2-Cyanoethyltrimethylsilane** (CAS: 18151-32-1), also known as 3-(trimethylsilyl)propanenitrile. A comprehensive Safety Data Sheet (SDS) for this specific chemical could not be located. Therefore, it is imperative to obtain the SDS from your chemical supplier and consult with your institution's Environmental Health and Safety (EHS) office for disposal procedures that are in full compliance with local, state, and federal regulations. The information provided below is based on general best practices for handling combustible liquids in a laboratory setting.

Essential Safety and Logistical Information

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical waste is a critical component of laboratory operations. **2-Cyanoethyltrimethylsilane** is identified as a combustible liquid, and as such, requires specific procedures to mitigate risks of fire and environmental contamination.

Quantitative Data Summary

The following table summarizes the available physical and chemical properties for **2-Cyanoethyltrimethylsilane**. This data should be verified against the supplier-specific SDS.

Property	Value
CAS Number	18151-32-1
Molecular Formula	C6H13NSi
Molecular Weight	127.26 g/mol
Boiling Point	102°C at 30mmHg
Density	0.8123 g/cm ³
Refractive Index	1.4238

Source: ChemBK[[1](#)]

Step-by-Step Disposal Protocol

The following is a general procedure for the disposal of **2-Cyanoethyltrimethylsilane** and materials contaminated with it. This protocol is based on guidelines for the safe disposal of flammable and combustible liquids.

1. Personal Protective Equipment (PPE):

- Before handling the chemical waste, ensure you are wearing appropriate PPE. This includes, but is not limited to:
 - A flame-resistant lab coat.
 - Safety goggles or a face shield.
 - Chemically resistant gloves (inspect for integrity before use).
 - Closed-toe shoes and long pants.

2. Waste Collection:

- Liquid Waste:

- Collect liquid **2-Cyanoethyltrimethylsilane** waste in a dedicated, properly labeled hazardous waste container.[2]
- The container must be compatible with the chemical; for flammable liquids, glass bottles or approved safety cans are typically used.[3]
- Do not mix this waste with other incompatible waste streams, such as oxidizers, strong acids, or strong bases.[4]
- Fill the container to no more than 80% capacity to allow for vapor expansion.
- Keep the waste container securely closed at all times, except when adding waste.[3]

- Solid Waste:

- Solid waste contaminated with **2-Cyanoethyltrimethylsilane** (e.g., paper towels, gloves, absorbent materials) should be collected separately.
- Place contaminated solids in a clearly labeled, sealed plastic bag or a designated container for flammable solid waste.[5]

3. Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste" and "Flammable Liquid."
- The label must also include the full chemical name, "**2-Cyanoethyltrimethylsilane**" or "3-(trimethylsilyl)propanenitrile," and an approximate concentration or volume.

4. Storage:

- Store the hazardous waste container in a designated satellite accumulation area.
- The storage location should be a well-ventilated area, away from sources of ignition such as heat, sparks, or open flames.[4]
- If available, store in a flammable storage cabinet.

5. Final Disposal:

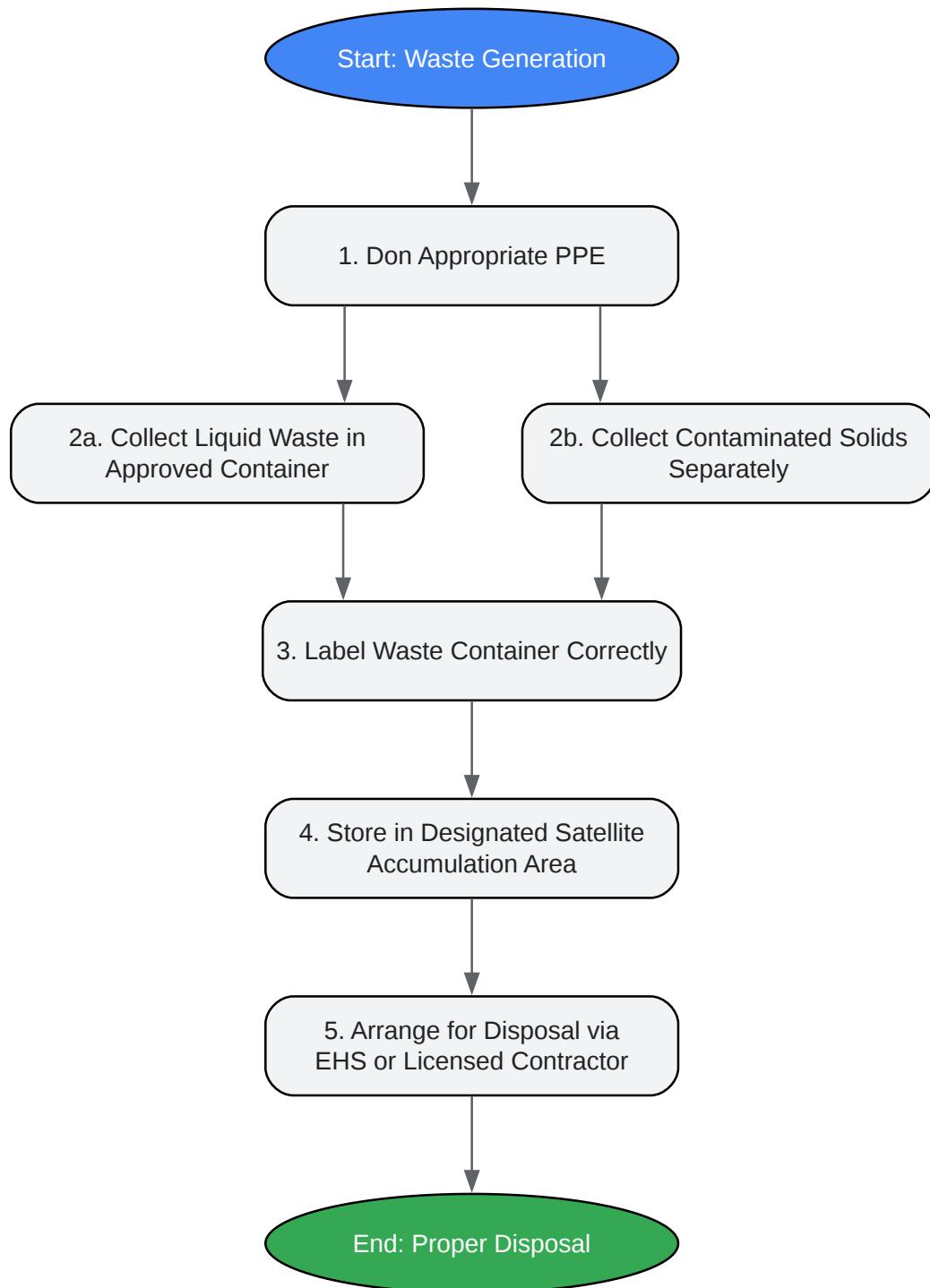
- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal company.
- Never dispose of **2-Cyanoethyltrimethylsilane** down the drain or in regular trash.[\[4\]](#)

6. Empty Containers:

- Empty containers that held **2-Cyanoethyltrimethylsilane** should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.
- After rinsing, the container may be disposed of according to your institution's guidelines for empty chemical containers. Some may require defacing the label before disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Cyanoethyltrimethylsilane**.



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Caption: Logical workflow for the proper disposal of **2-Cyanoethyltrimethylsilane**.

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